

Deltasol Solar Thermal Controllers: A Comparative Performance Analysis

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name:	Deltasol
CAS No.:	3800-86-0
Cat. No.:	B1594966

[Get Quote](#)

In the landscape of solar thermal technology, the controller serves as the central nervous system, dictating the efficiency and longevity of the entire system. Among the established names in this sector is RESOL's **Deltasol** series of controllers. This guide provides a comparative analysis of **Deltasol** controllers against other available solar thermal control units, with a focus on performance, features, and underlying control strategies. Due to a scarcity of publicly available, independent, head-to-head experimental data, this comparison synthesizes information from technical specifications, documented features, and academic research on solar thermal control algorithms.

Key Performance Differentiators in Solar Thermal Controllers

The performance of a solar thermal controller is primarily determined by its ability to efficiently manage the transfer of heat from the solar collectors to the storage tank. This is largely governed by the control algorithm, which dictates when the circulation pump operates. The most common control strategies include:

- **On-Off (Differential) Control:** This is the most basic control strategy. The controller activates the pump when the temperature difference between the solar collector and the storage tank exceeds a predefined value and deactivates it when this difference falls below another setpoint. While simple and reliable, this method can be inefficient under conditions of low or fluctuating solar radiation.
- **Proportional, Integral, Derivative (PID) Control:** More advanced controllers utilize PID algorithms to modulate the speed of the circulation pump. By adjusting the flow rate, the controller can maintain a more constant temperature differential, which can enhance heat transfer and overall system efficiency, especially under varying solar conditions.
- **Adaptive Control:** The most sophisticated controllers employ adaptive algorithms that can dynamically adjust their parameters based on real-time and historical system performance and weather conditions. Research has shown that adaptive control strategies can significantly improve thermal energy storage efficiency. For instance, a study demonstrated a 12.7% increase in efficiency compared to conventional controllers.

Comparative Analysis of Controller Specifications

The following table provides a comparison of technical specifications for various RESOL **Deltasol** models and a representative overview of features found in other commercially available solar thermal controllers.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

Experimental Protocols for Controller Performance Evaluation

While specific comparative test reports are not readily available, a generalized experimental protocol for evaluating the performance of solar thermal controllers can be outlined. This methodology is based on established testing standards for solar thermal systems, such as EN 12976 and ISO 9459.

Objective: To quantify and compare the thermal performance and control accuracy of different solar thermal controllers under identical, controlled conditions.

Methodology:

- Test Bench Setup:
 - A standardized solar thermal system is constructed, including a solar collector array, a storage tank, a circulation pump with a variable speed drive, and a set of calibrated temperature sensors (e.g., Pt1000).
 - The system is instrumented with flow meters and energy meters to accurately measure the heat transfer fluid flow rate and the thermal energy delivered to the storage tank.
 - A solar simulator or a natural sun test rig with pyranometers to measure solar irradiance is used to ensure repeatable and controlled solar input.
 - The controller under test is integrated into this standardized system.
- Test Sequences:
 - **Steady-State Performance:** The system is subjected to a constant solar irradiance and ambient temperature. The controller's ability to maintain a stable and optimal temperature differential between the collector and the tank is evaluated. Key metrics include the average thermal power transferred and the stability of the pump speed (for proportional controllers).
 - **Dynamic Performance:** The system is exposed to a simulated, dynamic daily solar radiation profile, including periods of cloud cover and varying irradiance levels. The

controller's response time to changes in solar input and its ability to maximize energy harvest under fluctuating conditions are assessed.

- **Low-Irradiance Performance:** The controller's performance is evaluated under low-light conditions to determine its sensitivity and its ability to avoid "pump cycling," where the pump repeatedly turns on and off, leading to energy waste and increased wear.
- **Stagnation and Overheat Protection:** The controller's safety functions are tested by simulating conditions that would lead to system stagnation (e.g., no heat draw from the tank). The controller's ability to activate cooling functions or prevent the pump from operating under unsafe conditions is verified.
- **Data Analysis:**
 - The collected data (temperatures, flow rates, solar irradiance, energy transferred) are analyzed to calculate the overall system efficiency for each controller under different test sequences.
 - The control accuracy is assessed by comparing the actual temperature differentials to the controller's setpoints.
 - The energy consumption of the circulation pump is also measured to evaluate the energy efficiency of the control strategy.

Visualizing System Logic and Experimental Workflow

To better understand the operational principles and testing methodologies, the following diagrams illustrate a typical solar thermal system's control logic and a generalized experimental workflow for controller comparison.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

A simplified signaling pathway of a solar thermal system controlled by a **Deltasol** unit.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

[Unlock Full Protocol on Website](#)

[Click to download full resolution via product page](#)

A generalized experimental workflow for the comparative performance testing of solar thermal controllers.

Conclusion

The RESOL **Deltasol** series of controllers offers a wide range of options, from basic differential controllers for simple systems to highly versatile units for complex solar and heating applications. While direct, independent comparative performance data against competitors is

not readily available, an analysis of their technical specifications suggests that the higher-end **Deltasol** models, with their proportional control capabilities, extensive sensor inputs, and pre-configured system layouts, are well-equipped to optimize the performance of solar thermal systems.

For researchers and professionals in drug development, where precise temperature control and reliable system operation can be critical for experimental setups or facility management, the choice of a solar thermal controller should be guided by the complexity of the system and the need for advanced control and monitoring features. Controllers with sophisticated algorithms, such as those found in the **Deltasol** SL and MX series, are likely to offer superior performance in terms of energy yield and system stability compared to basic on-off controllers, particularly in regions with variable climatic conditions. The provision for data logging in these advanced models is also a significant advantage for system monitoring and performance verification. Ultimately, the selection of a controller should be based on a thorough evaluation of the specific system requirements and the desired level of control and monitoring.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mhgheating.co.uk](http://mhgheating.co.uk) [mhgheating.co.uk]
- [2. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
- [3. spftesting.info](http://spftesting.info) [spftesting.info]
- [4. Solar Thermal Heat Supply and Operational Management - Fraunhofer ISE](http://ise.fraunhofer.de) [ise.fraunhofer.de]
- [5. RESOL GmbH - Solar controllers, DeltaSol BS/2 Solar controller](http://resol.de) [resol.de]
- To cite this document: BenchChem. [Deltasol Solar Thermal Controllers: A Comparative Performance Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1594966#deltasol-controller-performance-vs-other-solar-thermal-controllers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)